

Personal protective equipment for handling NSC 109555

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Compound of Interest

Compound Name: NSC 109555

Cat. No.: B225799

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Essential Safety and Handling Guide for NSC 109555

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling, storage, and disposal of **NSC 109555**, a potent and selective inhibitor of Checkpoint kinase 2 (Chk2). Adherence to these guidelines is essential to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **NSC 109555**. The recommended PPE includes:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: Laboratory coat.

In cases of potential significant exposure or generation of aerosols, additional respiratory protection may be necessary.

Hazard Identification and First Aid

While a comprehensive toxicological profile for **NSC 109555** is not fully established, it should be handled with care as a potentially hazardous substance.

First Aid Measures:

- After inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After skin contact: Immediately wash the affected area with soap and plenty of water.
- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After swallowing: Rinse mouth with water and consult a physician.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **NSC 109555** is provided in the table below.

Property	Value
Molecular Formula	C ₁₉ H ₂₄ N ₁₀ O
Molecular Weight	424.5 g/mol
CAS Number	15427-93-7
Appearance	Solid
Solubility	Soluble in DMSO

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid dust formation and inhalation.
- Use in a well-ventilated area.

Storage:

- Store in a tightly closed container.
- Recommended storage temperature is -20°C.

Disposal Plan

Dispose of **NSC 109555** and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service. Do not allow the material to enter drains or waterways.

Accidental Release Measures

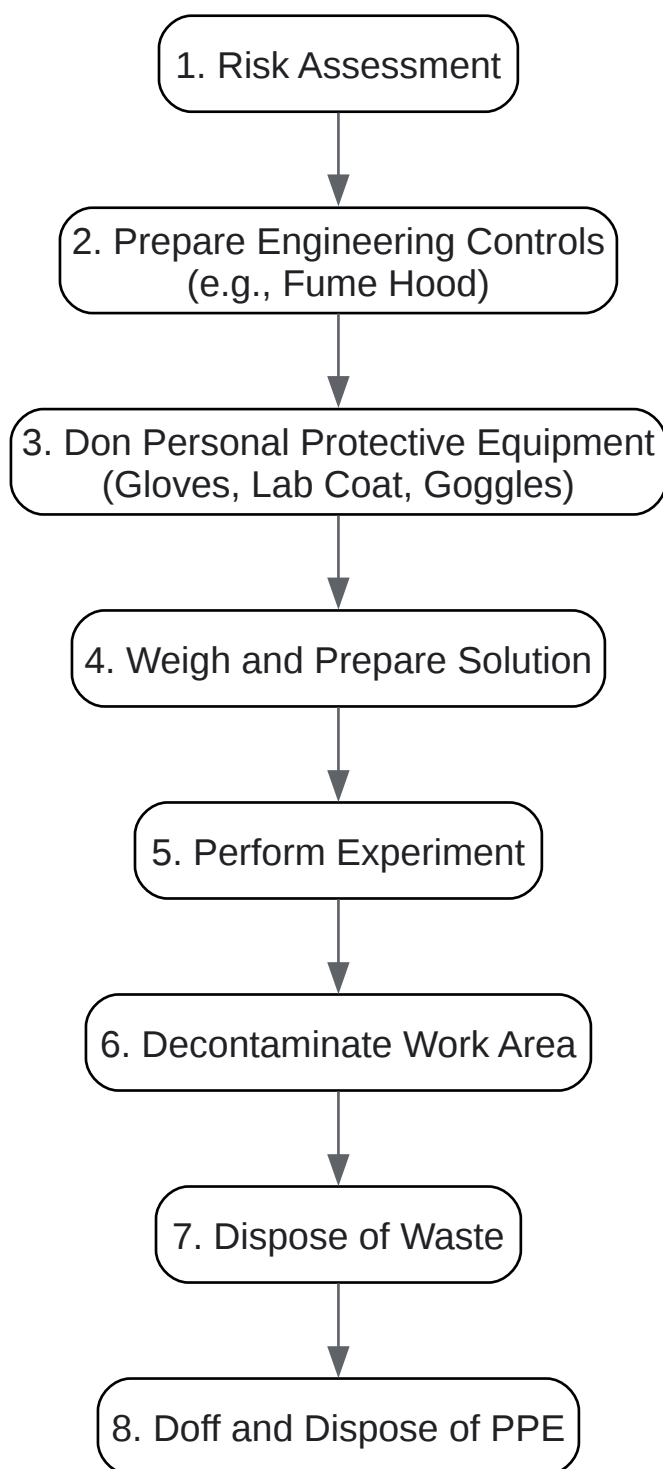
In the event of a spill:

- Evacuate the area.
- Wear appropriate personal protective equipment.
- Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Experimental Workflow and Signaling Pathway

Experimental Workflow for Handling **NSC 109555**

The following diagram outlines the general workflow for safely handling **NSC 109555** in a laboratory setting.

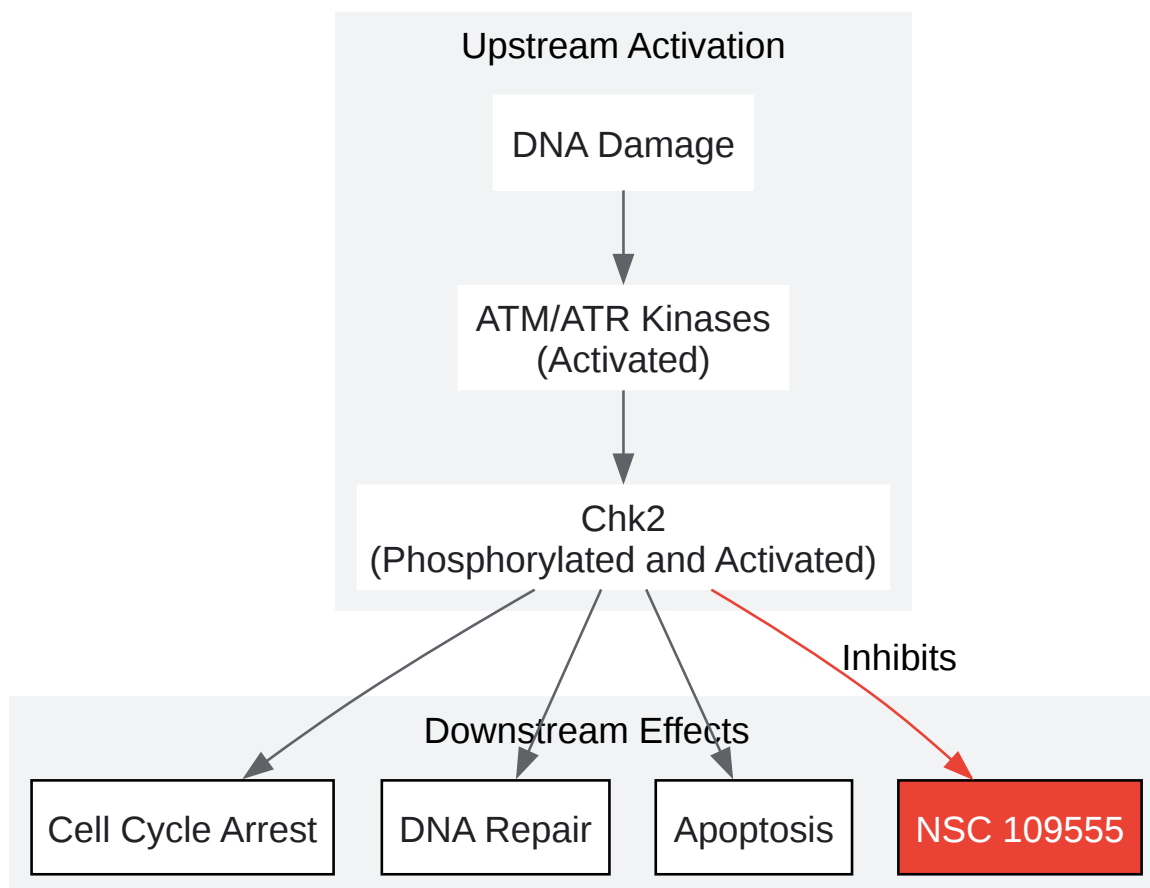


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Workflow for handling **NSC 109555**.

NSC 109555 as a Chk2 Inhibitor in the DNA Damage Response Pathway

NSC 109555 is an ATP-competitive inhibitor of Chk2, a key protein kinase in the DNA damage response pathway.[1] The diagram below illustrates its mechanism of action.



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References

- 1. caymanchem.com [caymanchem.com]
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